Application Notes and Protocols: hIgG-hFc Receptor-IN-1 ELISA

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*hIgG-hFc receptor-IN-1*
Cat. No.:	*B15141142*

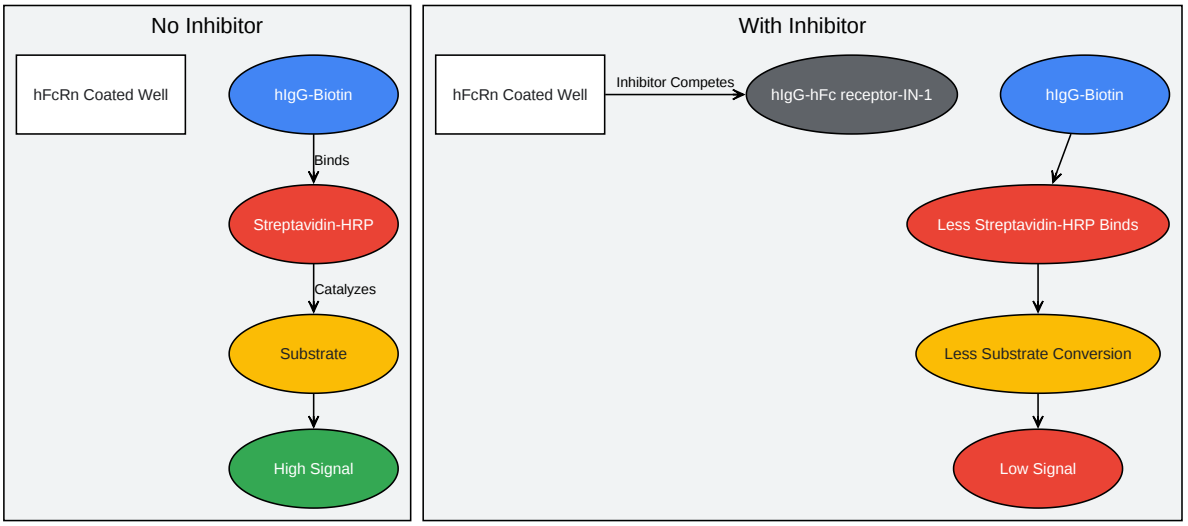
Get Quote

These application notes provide a detailed protocol for a competitive Enzyme-Linked Immunosorbent Assay (ELISA) to characterize the inhibitory activity of **hIgG-hFc receptor-IN-1** on the interaction between human Immunoglobulin G (hIgG) and the human neonatal Fc receptor (hFcRn). This assay is intended for researchers, scientists, and drug development professionals investigating the modulation of the hIgG-hFcRn pathway.

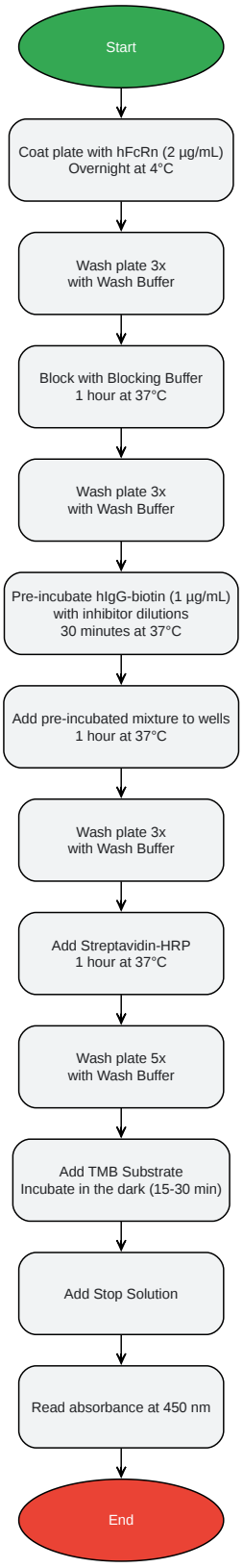
Principle of the Assay

This competitive ELISA is designed to measure the ability of a test compound, **hIgG-hFc receptor-IN-1**, to inhibit the binding of biotinylated human IgG (hIgG-biotin) to immobilized recombinant human FcRn (hFcRn). The assay involves coating a 96-well microplate with hFcRn. A constant concentration of hIgG-biotin is pre-incubated with serially diluted **hIgG-hFc receptor-IN-1**. This mixture is then transferred to the hFcRn-coated wells. The amount of hIgG-biotin that binds to the immobilized hFcRn is inversely proportional to the concentration of the inhibitor. The bound hIgG-biotin is subsequently detected using streptavidin conjugated to horseradish peroxidase (Streptavidin-HRP), which catalyzes a colorimetric reaction with a substrate. The resulting signal is measured spectrophotometrically, and the half-maximal inhibitory concentration (IC50) of the inhibitor is determined.

© 2026 BenchChem. All rights reserved.



© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

- To cite this document: BenchChem. [Application Notes and Protocols: hIgG-hFc Receptor-IN-1 ELISA]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15141142/docs#application-notes-and-protocols-higg-hfc-receptor-in-1-elisa]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.